

Application Notes and Protocols for AChE-IN-64 in Neuroscience Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetylcholinesterase (AChE) is a critical enzyme in the nervous system, responsible for the hydrolysis of the neurotransmitter acetylcholine, which terminates synaptic transmission.[1] Inhibition of AChE is a key therapeutic strategy for conditions characterized by a cholinergic deficit, such as Alzheimer's disease.[1][2] AChE-IN-64 is a potent inhibitor of acetylcholinesterase, and this document provides detailed application notes and protocols for its use in neuroscience research.[1] The information herein is intended to guide researchers in characterizing the in vitro efficacy of AChE-IN-64 and to provide a framework for its investigation in in vivo models of cognitive dysfunction.

Data Presentation In Vitro Efficacy of AChE-IN-64

The inhibitory potential of **AChE-IN-64** against acetylcholinesterase has been quantified to determine its potency. The data presented below is crucial for understanding its basic pharmacological profile.



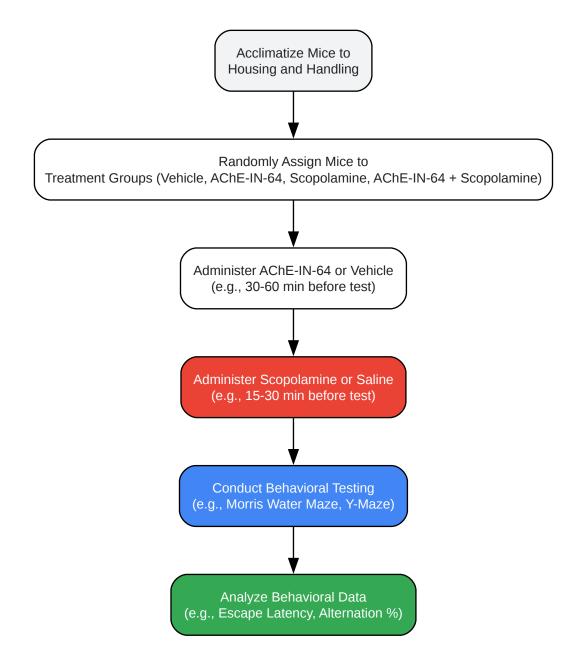
Parameter	Value
IC50 (nM)	52.8
Concentration (nM)	% Inhibition (Mean ± SD)
1	10.2 ± 1.5
10	28.7 ± 2.1
50	48.9 ± 3.4
100	65.1 ± 2.8
250	82.4 ± 1.9
500	95.3 ± 1.2
Table 1: In vitro inhibitory activity of AChF-IN-64	

Table 1: In vitro inhibitory activity of AChE-IN-64 against acetylcholinesterase.[1]

Signaling Pathway

AChE inhibitors like **AChE-IN-64** exert their effects by modulating the cholinergic signaling pathway. By inhibiting AChE, the concentration of acetylcholine in the synaptic cleft increases, leading to enhanced stimulation of postsynaptic cholinergic receptors.





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References



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- 2. njppp.com [njppp.com]
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